

tucatinib administration with food timing guidelines

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Compound Focus: Tucatinib

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Food Effect & Pharmacokinetics of Tucatinib

The table below summarizes the key findings from the clinical pharmacology study that investigated the effect of food on **tucatinib** absorption.

Parameter	Fasted State (Reference)	High-Fat Meal	Clinical Conclusion
AUC _{0-∞} (Exposure)	Baseline	Increased 1.5-fold	Not clinically meaningful [1]
C _{max} (Peak Concentration)	Baseline	Unaltered	Not clinically meaningful [1]
T _{max} (Time to Peak Concentration)	Median 1.5 hours	Shifted to 4 hours	Not clinically meaningful [1]
Administration Guidance	Allowed	Allowed	Can be taken with or without food [1] [2] [3]

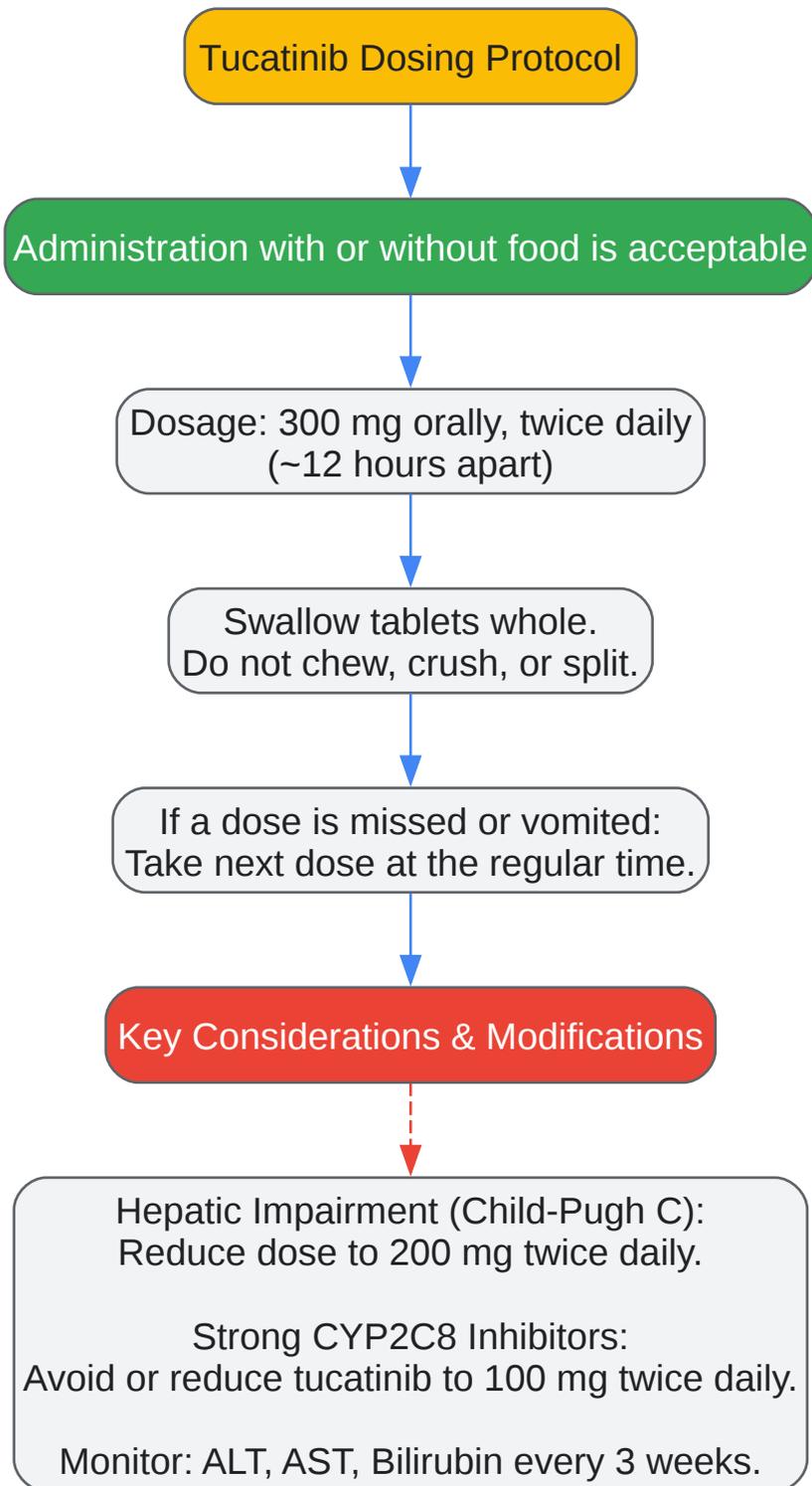
Experimental Protocol: Food-Effect Bioavailability Study

This protocol outlines the key design elements of a clinical study to evaluate the effect of food on the bioavailability of an oral drug, based on the referenced **tucatinib** study [1].

- **Objective:** To determine the influence of a high-fat, high-calorie meal on the rate and extent of absorption of a single oral dose of **tucatinib**.
- **Study Design:** A single-dose, open-label, randomized, two-period, two-treatment crossover study.
- **Subjects:** Healthy adult participants (e.g., n=11 as in the reference study).
- **Investigational Product:** Single oral dose of **tucatinib** (300 mg).
- **Treatments:**
 - **Test (Fed):** Administration of **tucatinib** within 30 minutes after starting a high-fat, high-calorie meal (approximately 800-1000 calories, with 50-65% of calories from fat).
 - **Reference (Fasted):** Administration of **tucatinib** after an overnight fast of at least 10 hours.
- **Washout Period:** A sufficient period (e.g., ≥ 5 half-lives of the drug) between treatments to prevent carryover effects.
- **Pharmacokinetic (PK) Sampling:** Serial blood samples are collected pre-dose and at specified time points post-dose (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24, 48, 72 hours) to characterize the plasma concentration-time profile.
- **Primary PK Parameters:**
 - **AUC_{0–INF}:** Area under the plasma concentration-time curve from time zero to infinity, measuring total drug exposure.
 - **C_{max}:** Maximum observed plasma concentration.
 - **T_{max}:** Time to reach C_{max}.
- **Statistical Analysis:** An analysis of variance (ANOVA) is performed on the log-transformed AUC and C_{max} values. The food effect is considered "not clinically meaningful" if the 90% confidence intervals for the geometric mean ratio (Fed/Fasted) of AUC and C_{max} fall within a predefined bioequivalence range (typically 80.00% to 125.00%).

Pathway & Decision Framework for Tucatinib Administration

The diagram below illustrates the logical pathway for determining the appropriate administration of **tucatinib**, integrating food timing and other critical dosing considerations.



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Key Application Notes for Preclinical & Clinical Development

- **Formulation Strategy:** The demonstrated lack of a clinically significant food effect simplifies formulation development and patient dosing instructions, as it reduces concerns about variable drug exposure due to prandial state fluctuations [1].
- **Drug Interaction Potential:** While food has minimal impact, **tucatinib** is a substrate of P-glycoprotein (P-gp) and Breast Cancer Resistance Protein (BCRP) [1]. Co-administration with potent inhibitors or inducers of these transporters should be investigated, as they could potentially alter **tucatinib** absorption.
- **Clinical Trial Dosing:** In line with the food-effect data, clinical trials like the HER2CLIMB and MOUNTAINEER studies administered **tucatinib** without regard to meals, supporting the feasibility and consistency of this approach in the target patient populations [4].
- **Patient-Centric Dosing:** The flexibility to take **tucatinib** with or without food enhances adherence, which is particularly beneficial for patients on continuous long-term therapy and those with comorbidities that affect appetite or meal timing.

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